

Application Notes and Protocols for Quantitative [11C]AZ3391 Imaging

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Compound of Interest

Compound Name: AZ3391

Cat. No.: B15142668

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Application Notes

Introduction to [11C]AZ3391

[11C]**AZ3391** (also known as [11C]AZ14193391) is a novel, subtype-selective positron emission tomography (PET) radioligand designed to quantify the poly (ADP-ribose) polymerase 1 (PARP1) enzyme in vivo.[1][2] PARP1 is a key enzyme in the DNA damage response pathway, and its inhibitors are a class of anticancer agents. [11C]**AZ3391** is a blood-brain barrier permeable tracer, making it suitable for neuro-oncology and studies of neurological disorders where PARP1 is implicated.[2] Preclinical studies have demonstrated its potential for in vivo visualization and quantification of PARP1.[1][2]

Radioligand Characteristics

- Target: Poly (ADP-ribose) polymerase 1 (PARP1)
- Selectivity: Subtype-selective for PARP1.[2]
- Permeability: Blood-brain barrier permeable.[2]

- Kinetics: Preclinical data in non-human primates suggest slow/irreversible brain kinetics, characterized by continuous uptake over time.[\[1\]](#) This kinetic profile is a critical consideration for the selection of appropriate quantitative analysis methods.

Applications

- Oncology: Non-invasive assessment of PARP1 expression in tumors, which can aid in patient selection for PARP inhibitor therapy and in monitoring treatment response.
- Pharmacology: In vivo assessment of target engagement and receptor occupancy of PARP1 inhibitors during drug development.[\[2\]](#)
- Neuroscience: Investigation of the role of PARP1 in various neurological diseases.

Experimental Protocols

In Vitro Autoradiography with **[11C]AZ3391**

This protocol is designed to assess the specific binding of **[11C]AZ3391** to PARP1 in tissue sections.

Materials:

- Cryo-sectioned tissue slices (e.g., tumor xenografts, brain tissue) known to express PARP1.
- **[11C]AZ3391**.
- Incubation buffer (e.g., Tris-HCl buffer with appropriate additives).
- Washing buffer (cold).
- Non-specific binding blocking agent (e.g., Olaparib or AZD5305).[\[2\]](#)
- Phosphor imaging plates or digital autoradiography system.

Procedure:

- Tissue Preparation: Mount cryo-sectioned tissue slices (10-20 μ m) onto microscope slides and allow them to dry.

- Pre-incubation: Pre-incubate the slides in incubation buffer to rehydrate the tissue.
- Incubation: Incubate the slides with a solution of **[11C]AZ3391** in incubation buffer at a specified concentration. For determination of non-specific binding, co-incubate a parallel set of slides with a high concentration of a non-labeled PARP1 inhibitor (e.g., Olaparib).^[2]
- Washing: After incubation, wash the slides in cold washing buffer to remove unbound radioligand. The duration and number of washes should be optimized to maximize the specific binding signal.
- Drying: Quickly dry the washed slides with a stream of cold, dry air.
- Imaging: Expose the dried slides to a phosphor imaging plate or a digital autoradiography system.
- Data Analysis: Quantify the signal intensity in regions of interest corresponding to specific anatomical structures. Calculate specific binding by subtracting the non-specific binding signal from the total binding signal.

In Vivo PET Imaging with **[11C]AZ3391** (Non-Human Primate Model)

This protocol outlines the procedure for performing a dynamic PET scan in a non-human primate to assess the in vivo kinetics and distribution of **[11C]AZ3391**.

Materials:

- **[11C]AZ3391**.
- Anesthetized non-human primate.
- PET/CT or PET/MR scanner.
- Arterial line for blood sampling (optional but recommended for full kinetic modeling).
- Blocking agent (e.g., AZD9574) for target engagement studies.^[2]

Procedure:

- **Animal Preparation:** Anesthetize the non-human primate and position it in the PET scanner. If arterial blood sampling is planned, insert an arterial line.
- **Transmission Scan:** Perform a transmission scan for attenuation correction.
- **Radiotracer Injection:** Administer a bolus injection of [11C]**AZ3391** intravenously.
- **Dynamic PET Acquisition:** Start a dynamic PET scan immediately upon injection. The scan duration should be sufficient to capture the tracer kinetics (e.g., 90-120 minutes).
- **Arterial Blood Sampling (Optional):** If an arterial line is in place, collect serial arterial blood samples throughout the scan to measure the arterial input function.
- **Blocking Study (Optional):** To confirm specific binding in vivo, a separate scan can be performed after pre-treatment with a PARP1 inhibitor (e.g., AZD9574).^[2]
- **Image Reconstruction:** Reconstruct the dynamic PET data into a series of time frames, correcting for attenuation, scatter, and radioactive decay.

Data Presentation

Quantitative Data Summary

The following tables summarize hypothetical quantitative data based on the described preclinical studies.

Table 1: In Vitro [11C]**AZ3391** Binding Characteristics

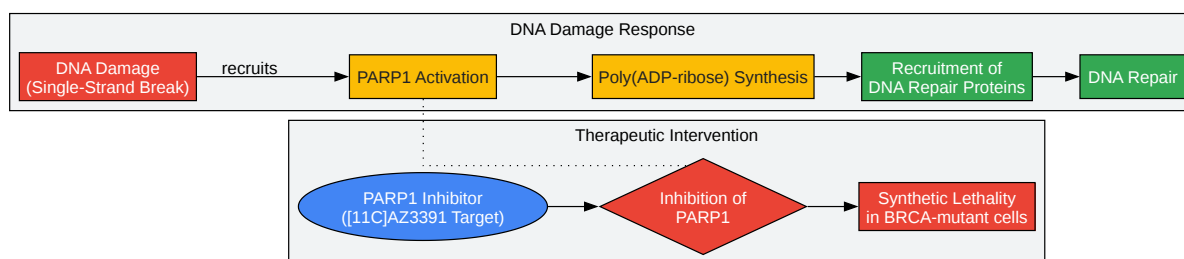
Parameter	Tissue Type	Value
Specific Binding	Tumor Xenograft	High
Cerebellum	Dense	
Blocking Agent	Olaparib	Complete blocking
AZD5305	Complete blocking	

Table 2: In Vivo [11C]**AZ3391** Biodistribution and Blocking in Non-Human Primates

Organ	Baseline Uptake	Uptake after AZD9574 block	% Blockade
Brain	High	Low	>95%
Spleen	High	Low	Dose-dependent
Bone Marrow	High	Low	Dose-dependent

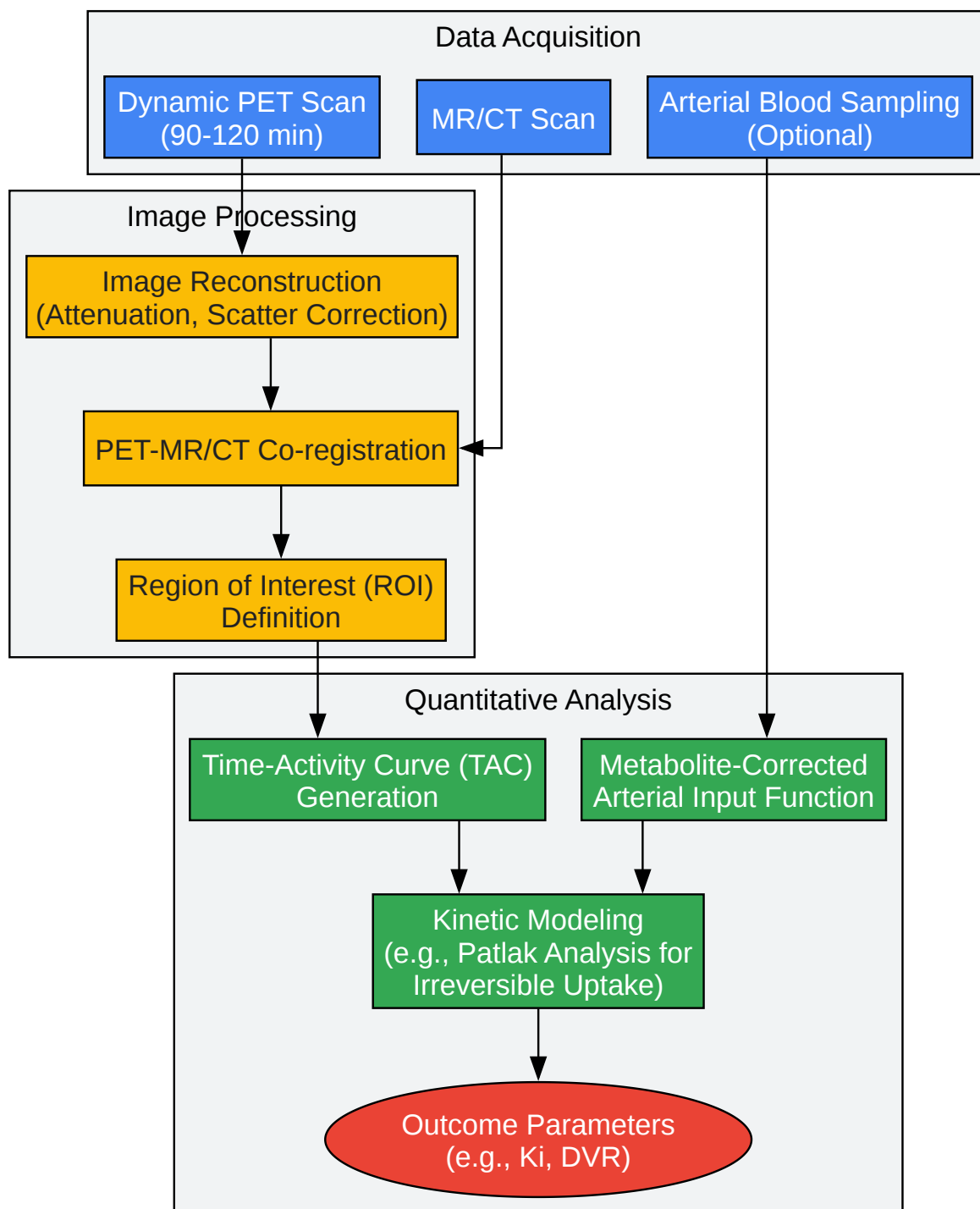
Mandatory Visualization

Signaling Pathway and Experimental Workflow Diagrams



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Caption: PARP1 signaling pathway in DNA damage response and therapeutic inhibition.



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Caption: Data analysis pipeline for quantitative [^{11}C]AZ3391 PET imaging.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
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